

Diethyl Phosphate: Hazard Identification

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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The following table summarizes the known hazard information for **Diethyl Phosphate** from a Safety Data Sheet (SDS) [1]:

Property	Description
Hazard Classification	Causes skin irritation (Category 2), serious eye irritation (Category 2), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3) [1].
Signal Word	Warning [1]
Form	Liquid [1]
Personal Protective Equipment (PPE)	Wear chemical impermeable gloves, tightly fitting safety goggles, and fire/flammable resistant impervious clothing [1].

First Aid for Chemical Skin Exposure

Since the SDS does not provide detailed first-aid measures, the following are the universally recommended steps for handling chemical skin exposure, as advised by major health organizations [2] [3] [4].

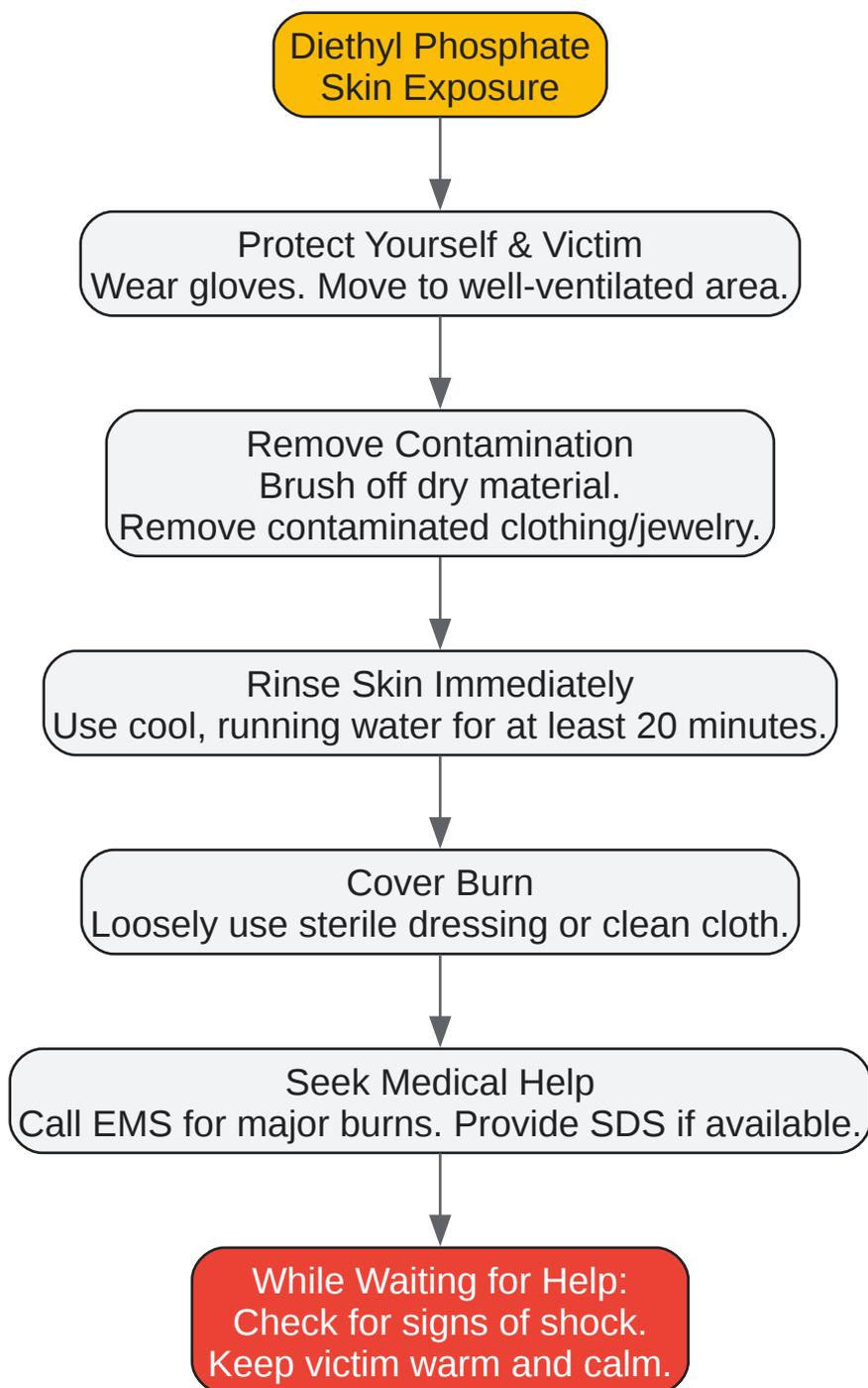
Immediate First Aid Steps

- **Protect Yourself:** First, put on gloves to avoid exposing yourself to the chemical [2] [3].
- **Remove Contamination:** Quickly and carefully brush off any dry chemical if present. Immediately remove any contaminated clothing, shoes, socks, or jewelry. Do not try to remove anything that is stuck to the skin [2] [4].
- **Rinse Immediately:** Rinse the affected skin with a **large amount of cool, flowing water for at least 20 minutes**. Using a shower or hose is ideal. Continue rinsing even if the chemical seems to have been removed [2] [4].
- **Seek Medical Attention:** Get medical help if irritation occurs and persists [1]. For any severe burn (deep, larger than 3 inches, or on hands, feet, face, groin, or major joints), **call for emergency medical help immediately** [2].

Important Considerations

- **Chemical Container:** If you seek medical help, take the chemical container or its label with you so medical professionals can identify the substance [2] [3].
- **Poison Control Center:** You can call the Poison Control Center for expert advice. In the United States, the number is **1-800-222-1222** [2] [3].

The diagram below summarizes the emergency response workflow for a **diethyl phosphate** skin exposure:



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Key Safety Precautions for the Lab

To prevent exposure, always adhere to the following safety practices when handling **diethyl phosphate** [1]:

- **Work in a well-ventilated area**, such as a fume hood.
- **Avoid breathing mists or vapors.**
- **Wear the appropriate PPE** as listed in the hazard table above.
- **Avoid all sources of ignition** as the liquid is flammable (Flash point: 74.9°C) [1].

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References

1. DIETHYL PHOSPHATE - Safety Data Sheet [chemicalbook.com]
2. Chemical burns: First aid [mayoclinic.org]
3. First Aid for Chemical Burns [healthy.kaiserpermanente.org]
4. Chemical burns — first aid and treatment [healthdirect.gov.au]

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